

Deceth-3 solubility in different organic and inorganic solvents

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Compound of Interest

Compound Name: Deceth-3

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An In-depth Technical Guide to the Solubility of **Deceth-3**

Introduction

Deceth-3, a non-ionic surfactant belonging to the ethoxylated fatty alcohol group, is the polyethylene glycol ether of decyl alcohol.[1][2] Its chemical structure, featuring a hydrophobic decyl chain and a short hydrophilic polyoxyethylene chain, results in a low Hydrophile-Lipophile Balance (HLB), approximately 8.6.[3] This amphiphilic nature dictates its function as an effective emulsifier, wetting agent, and dispersant, particularly in oil-in-water (O/W) emulsions.[3][4][5]

This technical guide provides a comprehensive overview of the solubility of **Deceth-3** in various organic and inorganic solvent systems. The information is intended for researchers, scientists, and formulation professionals in the pharmaceutical and cosmetic industries who utilize **Deceth-3** for its surfactant properties.

Physicochemical Properties of Deceth-3

A summary of the key physicochemical properties of **Deceth-3** is presented below. These properties are integral to understanding its solubility behavior.

Property	Value	Reference
INCI Name	Deceth-3	[3]
Chemical Name	Polyoxyethylene (3) decyl ether; Ethoxylated C10 alcohol	[3][5]
CAS Number	26183-52-8	[3][6]
Appearance	Clear liquid at room temperature	[3][5]
Molar Mass	Approx. 285 g/mol	[3]
HLB Value	Approx. 8.6	[3]
Density	Approx. 0.93 g/mL (at 25°C)	[3]
Solidification Point	Approx. -17°C	[3]

Solubility Profile of Deceth-3

The solubility of a non-ionic surfactant like **Deceth-3** is primarily influenced by its structure, the polarity of the solvent, and the temperature of the system.[7] The relatively short ethylene oxide chain in **Deceth-3** makes it one of the more lipophilic members of the Deceth series.

Solubility in Inorganic Solvents

In the context of surfactants, "inorganic solvents" primarily refers to aqueous systems.

- Water: **Deceth-3** exhibits poor solubility in water.[3][4][5] Rather than forming a true solution, it typically creates cloudy solutions or emulsions.[3][4][8][9] This behavior is characteristic of low HLB surfactants. One source provides an estimated water solubility of 116.2 mg/L at 25°C.[6] The solubility of non-ionic surfactants in water is known to be significantly affected by temperature.[7]

Solubility in Organic Solvents

Deceth-3 demonstrates good solubility in a range of organic solvents, particularly those with lower polarity.

- Alcohols: It has good solubility in low aliphatic alcohols, such as methanol and ethanol.[3]
- Other Organic Solvents: One source indicates that triethylene glycol monodecyl ether (a synonym for **Deceth-3**) is soluble in alcohols, ketones, and ethers.[10] Generally, non-ionic surfactants as a class are reported to be soluble in many organic solvents.[11]

Data Presentation: Solubility Tables

The following tables summarize the available quantitative and qualitative solubility data for **Deceth-3**.

Table 1: Quantitative Solubility of Deceth-3

Solvent	Solvent Class	Solubility	Temperature (°C)	Notes
Water	Inorganic (Polar Protic)	116.2 mg/L	25	Estimated value[6]

Table 2: Qualitative Solubility of Deceth-3

Solvent	Solvent Class	Solubility Description	Reference
Water	Inorganic (Polar Protic)	Poor; forms an emulsion	[3][5][8][9]
Methanol	Organic (Polar Protic)	Good	[3]
Ethanol	Organic (Polar Protic)	Good	[3]
Alcohols (general)	Organic (Polar Protic)	Soluble	[10]
Ketones	Organic (Polar Aprotic)	Soluble	[10]
Ethers	Organic (Polar Aprotic)	Soluble	[10]

Experimental Protocols for Solubility Determination

Detailed experimental protocols for determining the solubility of **Deceth-3** are not readily available in the reviewed literature. However, standard methodologies for assessing the solubility of non-ionic surfactants can be applied. Below are two common protocols.

Protocol 1: Visual Assessment Method (Equilibrium Solubility)

This method is used to determine the equilibrium solubility at a specific temperature.

- **Preparation:** Add an excess amount of **Deceth-3** to a known volume of the selected solvent in a sealed, temperature-controlled vessel (e.g., a jacketed glass reactor or a vial in a shaking incubator).
- **Equilibration:** Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The system should be protected from light if the compound is light-sensitive.
- **Phase Separation:** Cease agitation and allow the mixture to stand at the constant temperature for a sufficient time (e.g., 12-24 hours) to allow the undissolved **Deceth-3** to sediment or separate.
- **Sampling:** Carefully extract an aliquot of the clear, supernatant liquid phase, ensuring no undissolved material is transferred. A syringe with a solvent-compatible filter (e.g., 0.45 μm PTFE or PVDF) should be used.
- **Analysis:** Quantify the concentration of **Deceth-3** in the aliquot using a suitable analytical technique. For non-ionic surfactants, methods like High-Performance Liquid Chromatography with an Evaporative Light Scattering Detector (HPLC-ELSD) or a Charged Aerosol Detector (CAD) are appropriate, as **Deceth-3** lacks a strong UV chromophore.
- **Calculation:** The determined concentration represents the equilibrium solubility of **Deceth-3** in that solvent at the specified temperature.

Protocol 2: Turbidimetric Method

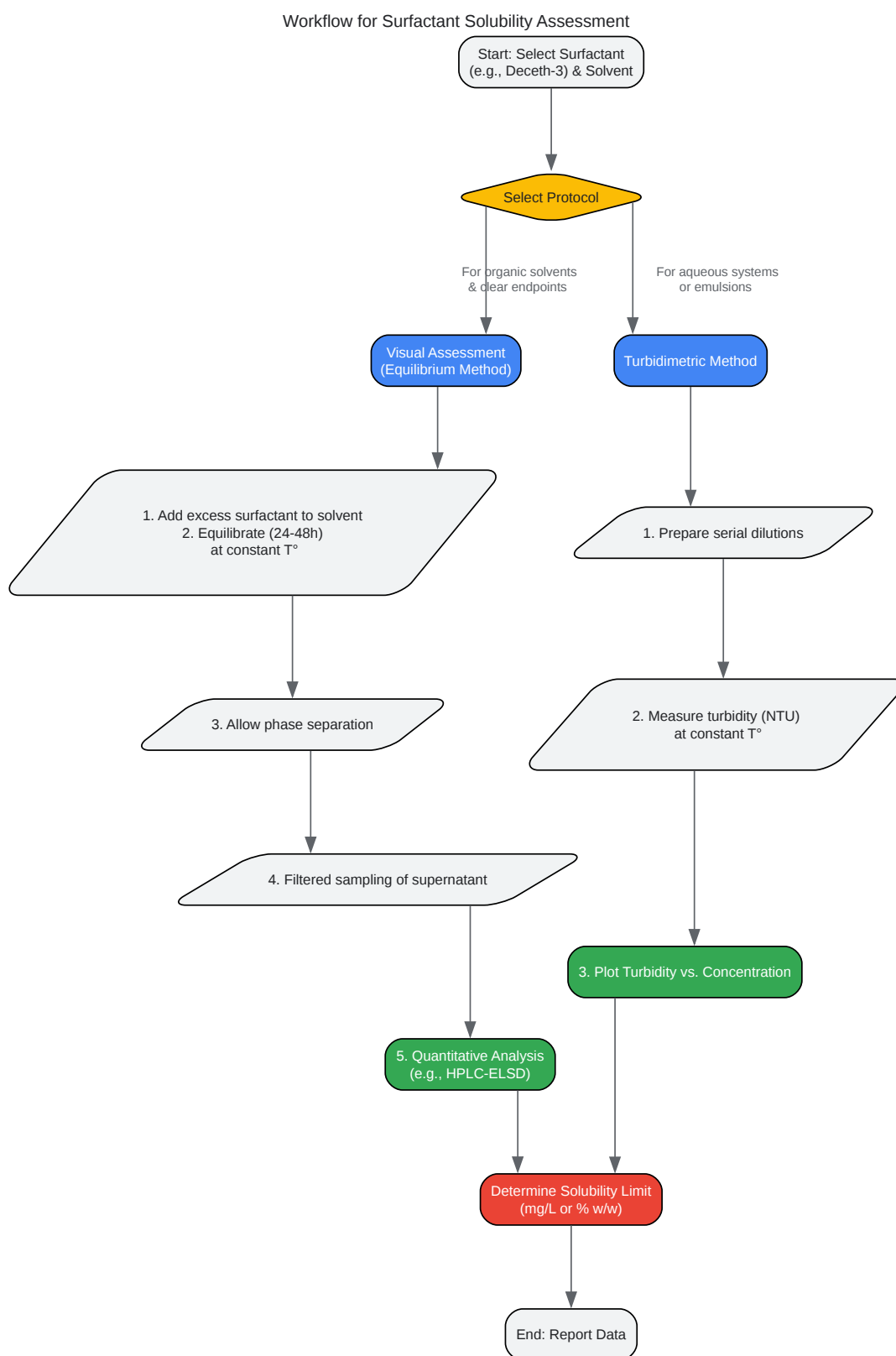
This method is particularly useful for aqueous systems where surfactants may form cloudy solutions or emulsions near their solubility limit. It relies on measuring the turbidity that results

from phase separation.[7]

- **Stock Solution Preparation:** Prepare a series of solutions of **Deceth-3** in the solvent of interest at various known concentrations.
- **Instrumentation:** Use a turbidity meter or a nephelometer calibrated according to the manufacturer's instructions.
- **Measurement:** Place each prepared solution in a cuvette and measure its turbidity in Nephelometric Turbidity Units (NTU). Ensure the temperature is controlled and recorded.
- **Data Analysis:** Plot the measured turbidity (NTU) against the concentration of **Deceth-3**. The point at which a sharp and significant increase in turbidity is observed indicates the solubility limit under the tested conditions. This inflection point signifies the transition from a true solution to a dispersion or emulsion.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for assessing the solubility of a surfactant like **Deceth-3**.



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Workflow for Surfactant Solubility Assessment

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